Comprehensive Structural & Synthetic Analysis: 3-(4-(Trifluoromethoxy)phenyl)picolinic acid

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Compound of Interest

Compound Name:	*3-(4-(Trifluoromethoxy)phenyl)picolinic acid*
CAS No.:	*1261561-96-9*
Cat. No.:	*B6393648*

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Executive Summary

3-(4-(Trifluoromethoxy)phenyl)picolinic acid represents a high-value scaffold in the design of bioactive small molecules. It merges the metal-chelating capability of the picolinic acid core (pyridine-2-carboxylic acid) with the lipophilic, metabolically stable properties of the trifluoromethoxy (

) group.

This guide dissects the molecule from three perspectives:

- Structural Mechanics: How the sterically congested 3-aryl linkage influences conformation and electronic distribution.
- Synthetic Architecture: A robust, self-validating protocol for synthesis via Suzuki-Miyaura cross-coupling.

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- Analytical Profiling: Predicted spectral signatures and physicochemical parameters for rigorous identification.

Part 1: Structural Dissection & Electronic Logic

The Biaryl Core and Steric Orthogonality

Unlike the more common 6-aryl picolinates (found in auxin herbicides like Halauxifen), the 3-aryl substitution creates a unique steric environment. The phenyl ring at position 3 is vicinal to the carboxylic acid at position 2.

- Consequence: Steric repulsion between the phenyl ring and the carboxylate group forces the biaryl system out of planarity. The phenyl ring likely adopts a high torsion angle (>45°) relative to the pyridine plane to minimize clash with the carbonyl oxygen.
- Effect on Binding: This pre-organized "twisted" conformation prevents flat intercalation, favoring binding in globular protein pockets (e.g., metalloprotease active sites) where the acid coordinates a metal ion (Zn^{2+}/Fe^{2+}) and the biaryl wing fills a hydrophobic sub-pocket.

The Trifluoromethoxy ( ) "Super-Halogen"

The para-trifluoromethoxy group is critical for bioactivity.

- Electronic Effect: It is strongly electron-withdrawing by induction (

) but can donate electron density via resonance (

  ), though the inductive effect dominates. This lowers the pKa of the pyridine nitrogen compared to unsubstituted phenyl-pyridines.
- Conformational Lock: The

  bond typically lies orthogonal to the phenyl ring to minimize dipole repulsion, creating a unique "T-shaped" electronic signature that differs from a simple

  group.
- Lipophilicity: The

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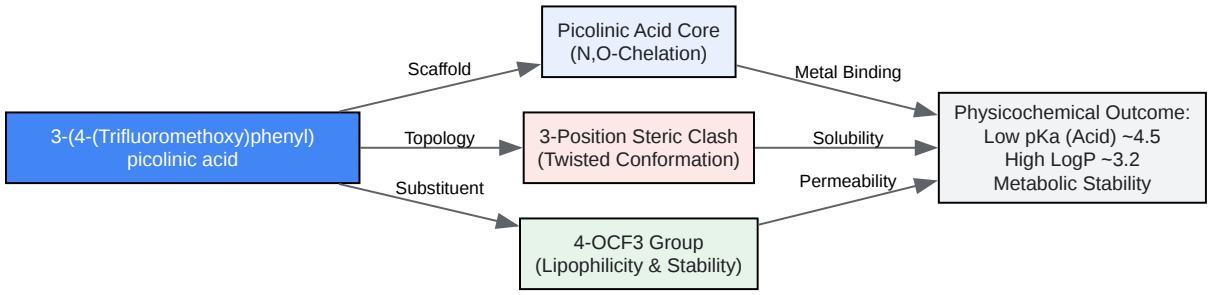
group significantly boosts the LogP (Hansch

), enhancing membrane permeability without the metabolic liability of a methoxy group (C-F bonds prevent oxidative demethylation).

Structural Logic Diagram

The following diagram illustrates the core pharmacophore features and electronic influences.



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Caption: Structural decomposition highlighting the interplay between the chelating core, steric topology, and fluorinated tail.

Part 2: Synthetic Architecture (Suzuki-Miyaura Protocol)

The most reliable route to **3-(4-(trifluoromethoxy)phenyl)picolinic acid** is the Suzuki-Miyaura cross-coupling of a 3-halopicolinate ester with 4-(trifluoromethoxy)phenylboronic acid, followed by hydrolysis. Direct coupling to the free acid is possible but often results in lower yields due to catalyst poisoning by the carboxylate.

Reaction Scheme

- Coupling: Methyl 3-bromopicolinate + 4-(Trifluoromethoxy)phenylboronic acid

  Methyl ester intermediate.

- Hydrolysis: Methyl ester + LiOH

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Final Acid.

Detailed Experimental Protocol

Note: This protocol is designed for a 1.0 mmol scale validation.

Step 1: Cross-Coupling[1]

- Reagents:
  - Methyl 3-bromopicolinate (216 mg, 1.0 mmol)
  - 4-(Trifluoromethoxy)phenylboronic acid (247 mg, 1.2 mmol)
  - Catalyst:

    (41 mg, 5 mol%)
  - Base:

    (414 mg, 3.0 mmol)
  - Solvent: 1,4-Dioxane/Water (4:1 ratio, 10 mL, degassed)
- Procedure:
  - Charge a reaction vial with the bromide, boronic acid, base, and catalyst.
  - Evacuate and backfill with Nitrogen (

) three times.
  - Add the degassed solvent mixture via syringe.
  - Heat to 90°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS.
  - Checkpoint: The bromide starting material should be consumed. The product usually runs higher (more non-polar) than the picolinate.
- Workup:

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- Cool to room temperature.[2] Filter through a Celite pad to remove Pd black.
- Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) and brine.
- Dry over

  , concentrate, and purify via flash chromatography (SiO2, 0-20% EtOAc in Hexanes).

Step 2: Ester Hydrolysis

- Reagents:
  - Methyl ester intermediate (from Step 1)
  - Lithium Hydroxide Monohydrate (

) (2.0 equiv)
  - Solvent: THF/Water (3:1, 5 mL)
- Procedure:
  - Dissolve the ester in THF/Water.
  - Stir at room temperature for 2 hours. (Heating to 40°C may be required if steric hindrance is high).
  - Checkpoint: LC-MS should show mass [M+H]+ = 284.05 (Acid) vs 298.07 (Ester).
- Isolation (Critical):
  - Evaporate THF under reduced pressure.
  - Acidification: Carefully add 1M HCl dropwise to the aqueous residue until pH reaches ~3–4. The zwitterionic acid should precipitate as a white solid.
  - Filter, wash with cold water, and dry under vacuum.

Synthesis Workflow Diagram

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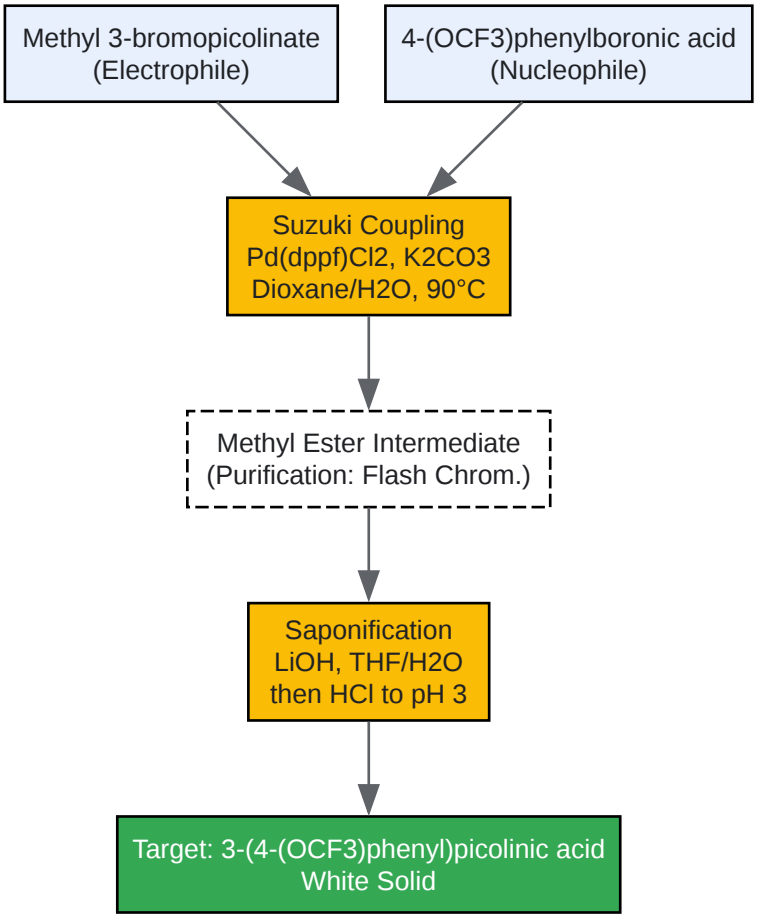

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Caption: Step-by-step synthetic workflow from commercial building blocks to the final carboxylic acid.

Part 3: Analytical Characterization & Data

To ensure scientific integrity, the synthesized compound must be validated against predicted spectral data.

Predicted NMR Data

- Solvent: DMSO-d6 (Standard for carboxylic acids).
- 1H NMR (400 MHz):
  - 13.5 (br s, 1H, COOH)

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- 8.70 (dd, 1H, Py-H6) – Deshielded by Nitrogen.
- 8.05 (dd, 1H, Py-H4).
- 7.65 (dd, 1H, Py-H5).
- 7.55 (d, 2H, Ar-H, ortho to biaryl bond).
- 7.45 (d, 2H, Ar-H, ortho to OCF3).

- 19F NMR:
  - -57.5 ppm (s, 3F,). Distinct singlet, diagnostic for trifluoromethoxy.

Mass Spectrometry (ESI)

- Formula:
- Molecular Weight: 283.20 g/mol [3]
- Positive Mode [M+H]+: 284.20
- Negative Mode [M-H]-: 282.20 (Preferred for carboxylic acids).
- Fragmentation: Loss of (M-44) is a common fragmentation pathway for picolinic acids.

Physicochemical Properties Table

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Property	Value (Predicted)	Relevance
LogP	3.2 ± 0.3	Good membrane permeability; lipophilic tail ( ) drives this.
pKa (Acid)	3.8 – 4.2	Moderately acidic; exists as anion at physiological pH (7.4).
pKa (Pyridine N)	~2.5	Lower than pyridine (5.2) due to electron-withdrawing acid group.
TPSA	63 Å²	Favorable for oral bioavailability (Rule of 5 compliant).
Solubility	Low in water (pH < 4)	Soluble in DMSO, MeOH, and basic aqueous buffers.

Part 4: Applications & Handling

Research Applications

- Agrochemicals: Picolinic acids are a privileged scaffold for auxinic herbicides. This specific isomer (3-substituted) serves as a key probe to study the "ortho-effect" in auxin receptor binding (TIR1/AFB5) compared to the commercial 6-substituted analogs.
- Medicinal Chemistry: The biaryl-acid motif is common in inhibitors of metalloenzymes (e.g., Arginase, MMPs). The

  group is often used to optimize metabolic stability (blocking para-oxidation) while maintaining steric bulk.

Safety & Stability

- Handling: Treat as a potential irritant (Skin/Eye).
- Stability: The

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group is chemically robust. However, picolinic acids can decarboxylate under extreme thermal conditions (>150°C) or in the presence of certain metal catalysts. Store at 4°C.[3]

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